

ZM514 solubility issues and solutions

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Compound of Interest

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ZM514 Technical Support Center

Welcome to the **ZM514** Technical Support Center. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experiments with the Aurora kinase inhibitor, **ZM514** (also known as ZM447439).

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: I'm having trouble dissolving **ZM514**. What is the recommended solvent?

A1: **ZM514** is sparingly soluble in aqueous buffers but has good solubility in organic solvents. The recommended solvent for preparing stock solutions is Dimethyl Sulfoxide (DMSO).[1][2] It is also reported to be soluble in dimethyl formamide (DMF).[1]

Q2: My **ZM514** is precipitating when I dilute my DMSO stock solution in aqueous media for my cell culture experiment. How can I prevent this?

A2: Precipitation upon dilution of a DMSO stock in aqueous media is a common issue with hydrophobic compounds like **ZM514**. Here are several strategies to mitigate this:

- Prepare a High-Concentration Stock in DMSO: Prepare a concentrated stock solution of **ZM514** in fresh, high-quality DMSO.[3] This minimizes the volume of DMSO added to your aqueous solution.
- Two-Step Dilution: First, dilute your concentrated DMSO stock solution with your cell culture medium or buffer. It is crucial to add the stock solution to the aqueous medium and mix immediately and thoroughly. Avoid adding the aqueous solution directly to the small volume of DMSO stock.
- Final DMSO Concentration: Ensure the final concentration of DMSO in your experiment is as low as possible, ideally below 0.5%, to avoid solvent-induced cytotoxicity.
- Pre-warming Media: Gently pre-warming your cell culture media before adding the **ZM514** stock solution can sometimes aid in solubility.

Q3: What is the maximum solubility of **ZM514** in DMSO?

A3: The solubility of **ZM514** in DMSO is quite high, though reported values can vary slightly between suppliers. It is generally soluble up to 100 mM or approximately 50 mg/mL.[2][4] For practical purposes, preparing a stock solution in the range of 10-50 mM in DMSO is common.

Q4: Can I store **ZM514** in a solution?

A4: Stock solutions of **ZM514** in DMSO should be stored at -20°C for long-term stability.[2][4] It is recommended to prepare and use aqueous solutions on the same day.[1][2] If storage of aqueous solutions is necessary, they should be kept at -20°C for no longer than one month. Before use, ensure the solution is brought to room temperature and that no precipitate has formed.[2]

Data Presentation

Table 1: Solubility of **ZM514** (ZM447439)

Solvent	Solubility	Source
DMSO	~103 mg/mL (200.54 mM)	Selleck Chemicals[3]
DMSO	Soluble to 100 mM	R&D Systems[4], Hello Bio[2], Abcam[5]
DMSO	~50 mg/mL	Sigma-Aldrich
DMSO	~20 mg/mL	Cayman Chemical[1]
Dimethyl Formamide (DMF)	~20 mg/mL	Cayman Chemical[1]
Water	Insoluble	Selleck Chemicals[3]
Ethanol	Insoluble	Selleck Chemicals[3]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	Cayman Chemical[1]

Table 2: Key Properties of **ZM514** (ZM447439)

Property	Value	Source
Molecular Weight	513.59 g/mol	R&D Systems[4]
Molecular Formula	C ₂₉ H ₃₁ N ₅ O ₄	R&D Systems[4]
Purity	≥98%	R&D Systems[4]
Storage Temperature	-20°C (solid and stock solution)	R&D Systems[4]
Stability	≥4 years (solid, stored at -20°C)	Cayman Chemical[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **ZM514** Stock Solution in DMSO

Materials:

- **ZM514** (ZM447439) powder

- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Calculate the required mass: For 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 513.59 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.14 \text{ mg}$
- Weigh the **ZM514**: Carefully weigh out 5.14 mg of **ZM514** powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **ZM514** powder.
- Dissolve: Vortex the solution until the **ZM514** is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

Protocol 2: Preparing a Working Solution for Cell-Based Assays

Materials:

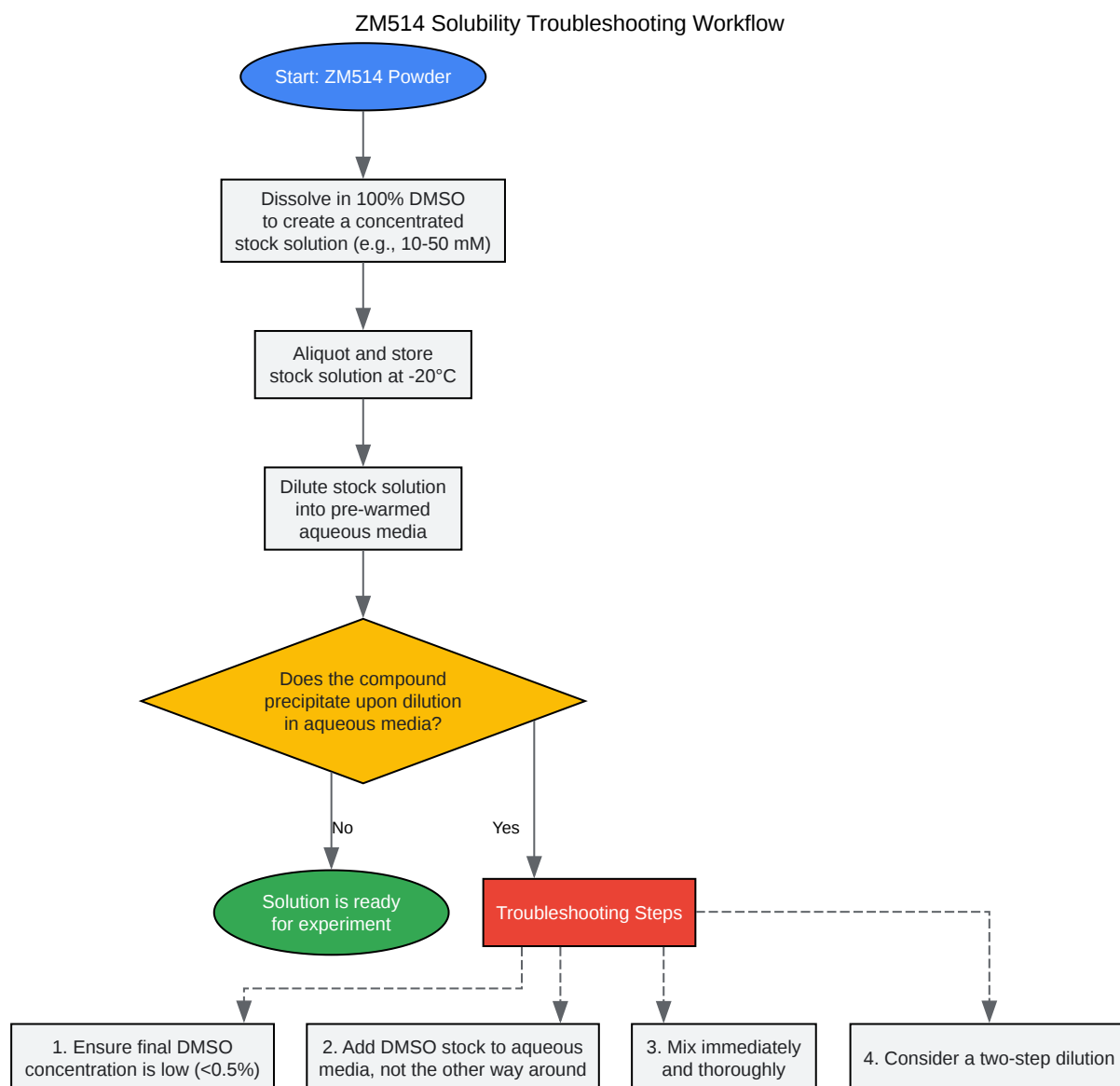
- 10 mM **ZM514** stock solution in DMSO
- Pre-warmed, sterile cell culture medium

Procedure:

- Determine the final desired concentration: For this example, we will prepare a 10 µM working solution.

- Calculate the dilution factor:
 - Dilution factor = [Stock concentration] / [Final concentration] = 10 mM / 10 μM = 10,000 μM / 10 μM = 1000
- Perform the dilution: To prepare 1 mL of a 10 μM working solution, add 1 μL of the 10 mM **ZM514** stock solution to 999 μL of pre-warmed cell culture medium.
- Mix thoroughly: Immediately after adding the DMSO stock, gently vortex or invert the tube to ensure the **ZM514** is evenly dispersed and remains in solution.
- Apply to cells: Use the freshly prepared working solution to treat your cells. Remember to include a vehicle control (e.g., 0.1% DMSO in media) in your experimental setup.

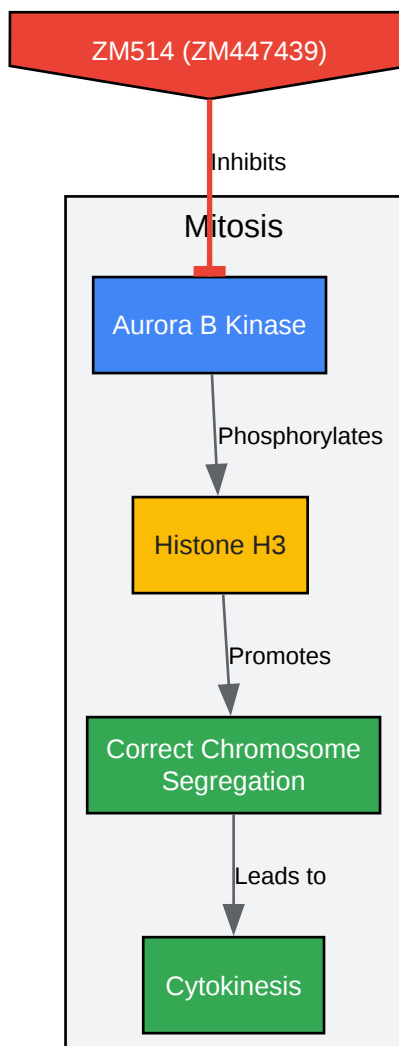
Visualizations



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Caption: A workflow diagram for dissolving and troubleshooting **ZM514** solubility issues.

Simplified Aurora B Kinase Signaling Pathway and Inhibition by ZM514



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Caption: The inhibitory effect of **ZM514** on the Aurora B kinase signaling pathway during mitosis.

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